

3,5-dimethoxybenzaldehyde lignin pyrolysis product quantification

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Compound Focus: 3,5-Dimethoxybenzaldehyde

CAS No.: 7311-34-4

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Quantitative Data on 3,5-Dimethoxybenzaldehyde

The table below summarizes the key quantitative information available from the search results.

Lignin Model Compound	Pyrolysis Conditions	Product Identified	Reported Yield / Abundance	Analysis Method
β -1-type lignin dimer (1,2-bis(3,5-dimethoxyphenyl)propane-1,3-diol) [1]	800 °C, heating time of 20 s, heating rate of 20 °C/ms [1]	3,5-Dimethoxybenzaldehyde [1]	> 50% of all pyrolytic products [1]	Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS) [1]

Experimental Protocols for Data Cited

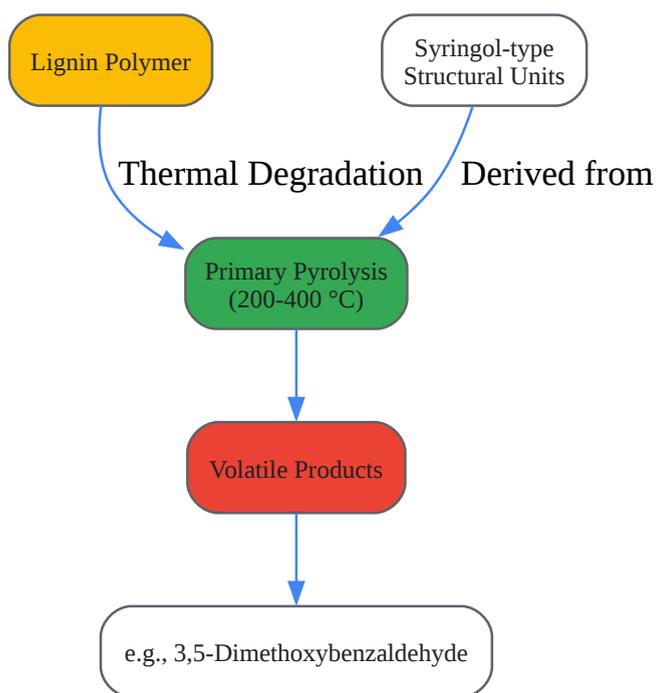
The quantitative data in the table above was generated using the following experimental methodology:

- Model Compound:** A synthesized β -1-type lignin dimer, 1,2-bis(3,5-dimethoxyphenyl)propane-1,3-diol, was used [1].
- Pyrolysis Instrument:** A CDS Pyroprobe 5200HP pyrolyser was used [1].

- **Pyrolysis Parameters:** The pyrolysis was performed at **800 °C** with a heating time of **20 seconds** and a very high heating rate of **20 °C/ms** [1].
- **Product Analysis:**
 - The vapors produced were directly transferred to a Perkin Elmer GC/MS system for separation and identification [1].
 - Chromatographic separation was achieved using an Elite-35MS capillary column [1].
 - The GC oven temperature was programmed from 40°C (held for 2 minutes) to 280°C at a rate of 15°C per minute [1].
 - Compounds were identified by comparing the mass spectra with the NIST and Wiley libraries [1].

Interpretation and Context

The provided data highlights the specific and high-yield formation of **3,5-dimethoxybenzaldehyde** from a model compound representing a part of the lignin polymer. The following diagram outlines the general process of lignin pyrolysis that leads to the formation of such products.



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- **Pathway to Product:** **3,5-Dimethoxybenzaldehyde** is a **4-substituted syringol** derivative [2] [3]. It is formed during the **primary pyrolysis stage** (typically 200-400°C) when lignin structural units containing a syringol nucleus (characterized by two methoxy groups on the aromatic ring) are thermally cleaved from the polymer, often retaining their side-chain, which in this case is an aldehyde [3].

- **Limitations of the Data:** The high yield (>50%) is specific to the **β -1-type dimer model compound** used in the study [1]. In real-world lignin, which is a complex polymer with multiple linkage types (e.g., β -O-4, 5-5', β -5), the overall yield of this specific compound from the whole biomass would be considerably lower and is influenced by the source of the lignin (hardwood vs. softwood) [3].

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References

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